

# Personal protective equipment for handling 2-Bromomethylphenylboronic acid

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## Compound of Interest

Compound Name: *2-Bromomethylphenylboronic acid*

Cat. No.: *B1271537*

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## Essential Safety and Handling Guide for 2-Bromomethylphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **2-Bromomethylphenylboronic acid** (CAS No. 91983-14-1). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk.

## Immediate Safety and Hazard Information

**2-Bromomethylphenylboronic acid** is a chemical compound that requires careful handling due to its potential health hazards. It is classified as an irritant and can cause skin, eye, and respiratory system irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Classifications:

- Skin Irritant (Category 2)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Eye Irritant (Category 2/2A)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Statement	Code
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

## Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when working with **2-Bromomethylphenylboronic acid**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[5][6]	Protects eyes from dust particles and potential splashes.[5]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[5][7]	Prevents skin contact with the compound. Gloves should be inspected before use and changed immediately if contaminated.[5]
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes.[5]	Protects skin from accidental spills and contact.[5]
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid to prevent inhalation of dust.[5]	Minimizes the risk of respiratory tract irritation.[5]

## Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following operational protocol is crucial for the safe handling of **2-Bromomethylphenylboronic acid**.

#### 1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible before beginning work.[5][7]
- All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][7][8]
- The work area should be clean and free of clutter.

#### 2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

#### 3. Handling the Compound:

- Keep the container of **2-Bromomethylphenylboronic acid** tightly closed when not in use.[1][5]
- Avoid generating dust when transferring the solid.[1][5] Use appropriate tools, such as a spatula, for transfers.[5]
- Avoid all personal contact, including inhalation of dust or vapors.[7]

#### 4. Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[5][7]
- Clean the work area to remove any residual chemical.
- Contaminated PPE should be removed and disposed of as hazardous waste.[7]

## Emergency Procedures

In the event of exposure or a spill, follow these procedures immediately.

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][6]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[1][6]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1][6][8]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Call a physician or poison control center immediately.[2][6]
Spill	Evacuate non-essential personnel. Ensure the area is well-ventilated. For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[7] Collect the material in a designated, labeled, and sealed container for hazardous waste.[7]

## Disposal Plan

All waste generated from the use of **2-Bromomethylphenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[7]

- Waste Collection: Collect all chemical waste in a designated, labeled, and sealed container for hazardous waste. Do not mix with other waste.
- Disposal Regulations: Dispose of all chemical waste in accordance with federal, state, and local regulations.[7] Do not pour waste down the drain.[7]

- Container Disposal: Handle uncleaned containers like the product itself.

## Visual Workflow for Safe Handling

The following diagram outlines the necessary steps for safely handling **2-Bromomethylphenylboronic acid** in a laboratory setting.



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Caption: Safe handling workflow for **2-Bromomethylphenylboronic acid**.

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